

# Essential Safety and Logistical Information for Handling 3-Methylanisole-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methylanisole-d3

Cat. No.: B1623758

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling of specialized chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the operational use and disposal of **3-Methylanisole-d3**, a deuterated aromatic ether. Adherence to these procedures is critical to ensure personal safety and maintain the integrity of the compound.

## Hazard Identification and Personal Protective Equipment (PPE)

3-Methylanisole is a flammable liquid and vapor that can cause irritation to the eyes, skin, and respiratory tract.<sup>[1][2][3]</sup> While specific toxicity data for the deuterated form (d3) is not readily available, it should be handled with the same precautions as its non-deuterated counterpart. The primary hazards include flammability and potential for causing central nervous system depression if ingested in large amounts.<sup>[1]</sup>

### Quantitative Data Summary

Property	Value	Source
CAS Number	100-84-5 (non-deuterated)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C8H7D3O	N/A
Molecular Weight	125.19 g/mol (d3)	N/A
Boiling Point	175-176 °C / 347-348.8 °F @ 760 mmHg (non-deuterated)	<a href="#">[4]</a>
Flash Point	54 °C / 129.2 °F (non-deuterated)	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Clear, very slight yellow liquid	<a href="#">[1]</a>

#### Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Safety Goggles with Side Shields	Must conform to EN 166 (EU) or NIOSH (US) standards to protect against chemical splashes.[2]
Face Shield	Recommended when handling larger quantities or when there is a significant splash risk.[5][6]	
Hand Protection	Nitrile Gloves	Provides good resistance against a range of chemicals. [7][8] Household latex gloves are not suitable.[7][8] Always inspect gloves for tears or punctures before use.
Body Protection	Flame-Resistant Lab Coat	To be worn over personal clothing, fully buttoned, to protect against splashes and fire hazards.
Chemical-Resistant Apron	Recommended for additional protection when handling larger volumes.	
Respiratory Protection	Chemical Fume Hood	All handling of 3-Methylanisole-d3 should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors. [1][3]

---

Respirator

If exposure limits are exceeded or if irritation is experienced, a full-face respirator with appropriate cartridges should be used.<sup>[2]</sup><sup>[5]</sup>

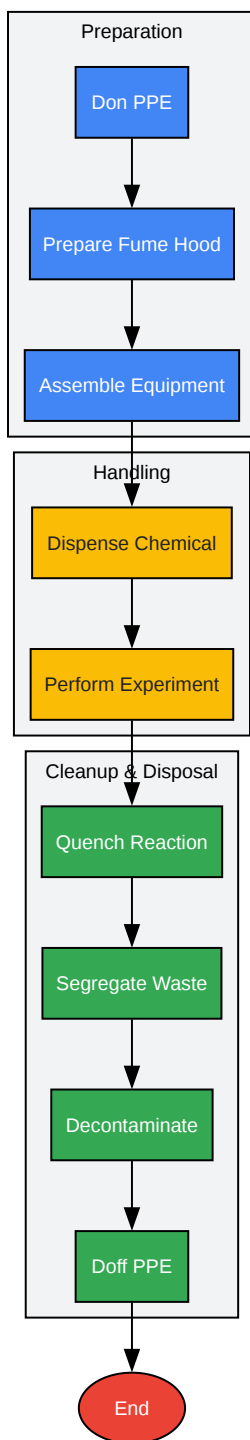
---

## Operational and Disposal Plans

### Experimental Workflow

The following diagram outlines the standard workflow for handling **3-Methylanisole-d3** in a laboratory setting.

## Experimental Workflow for 3-Methylanisole-d3



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key steps for safely handling **3-Methylanisole-d3**.

## Step-by-Step Handling Procedures

- Preparation:
  - Ensure all necessary PPE is available and in good condition.
  - Prepare the work area within a certified chemical fume hood.
  - Ground and bond containers when transferring the material to prevent static discharge.<sup>[1]</sup>  
<sup>[2]</sup> Use spark-proof tools and explosion-proof equipment.<sup>[1]</sup><sup>[4]</sup>
  - For deuterated compounds, it is crucial to use dried glassware and handle under an inert atmosphere (e.g., nitrogen or argon) to prevent H/D exchange with atmospheric moisture.  
<sup>[9]</sup> Store in a tightly sealed container to prevent moisture ingress.<sup>[10]</sup>
- Handling:
  - Dispense the required amount of **3-Methylanisole-d3** carefully, avoiding splashes.
  - Keep the container tightly closed when not in use.<sup>[1]</sup><sup>[2]</sup>
  - Avoid contact with skin, eyes, and clothing.<sup>[1]</sup>
  - Do not eat, drink, or smoke in the handling area.<sup>[2]</sup>
- Accidental Release Measures:
  - In case of a spill, remove all sources of ignition.<sup>[1]</sup><sup>[4]</sup>
  - Ventilate the area.
  - Use a spark-proof tool to contain and clean up the spill with an inert absorbent material (e.g., sand, silica gel).<sup>[4]</sup>
  - Place the absorbed material into a suitable, labeled container for disposal.

## Disposal Plan

- **Waste Segregation:** All waste contaminated with **3-Methylanisole-d3**, including empty containers, contaminated PPE, and spill cleanup materials, must be segregated as hazardous chemical waste.
- **Container Labeling:** Waste containers must be clearly labeled with the chemical name and associated hazards.
- **Disposal Method:** Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.<sup>[4]</sup> Do not dispose of down the drain.<sup>[11]</sup> Empty containers retain product residue and can be dangerous.<sup>[1]</sup>

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. echemi.com [echemi.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. fishersci.com [fishersci.com]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. mcrcsafety.com [mcrcsafety.com]
- 7. fragranceoilsdirect.co.uk [fragranceoilsdirect.co.uk]
- 8. Lab Safety Equipment & PPE | ChemTalk [chemistrytalk.org]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- 11. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 3-Methylanisole-d3]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1623758#personal-protective-equipment-for-handling-3-methylanisole-d3>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)